

safety data sheet SDS for Nonanal-d18 reference standard

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Compound of Interest

Compound Name: Nonanal-d18
CAS No.: 1466552-36-2
Cat. No.: B569523

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An In-Depth Technical Guide to the Safe Handling and Application of **Nonanal-d18** Reference Standard

Introduction

Nonanal-d18 is the deuterated isotopologue of nonanal, a nine-carbon saturated fatty aldehyde.[1] In the fields of analytical chemistry and drug development, stable isotope-labeled compounds like **Nonanal-d18** are indispensable tools, primarily serving as internal standards for quantitative analysis by mass spectrometry (MS). The substitution of hydrogen with deuterium atoms results in a compound that is chemically identical to its natural counterpart but has a higher molecular weight, allowing it to be distinguished by a mass spectrometer.[2] This property is crucial for correcting variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of quantitative assays.

While non-deuterated nonanal is found naturally in essential oils and is used as a fragrance agent, the synthetic **Nonanal-d18** reference standard is a high-purity chemical requiring meticulous handling.[3][4][5] Its efficacy as an analytical standard is directly linked to its purity and concentration, which can be compromised by improper handling, storage, or a

misunderstanding of its inherent chemical properties. Aldehydes as a class are reactive, susceptible to oxidation and polymerization, and can be volatile.[6][7]

This guide, developed for researchers, scientists, and drug development professionals, provides a comprehensive framework for the safe and effective use of **Nonanal-d18**. Moving beyond a simple recitation of Safety Data Sheet (SDS) information, we will explore the causality behind recommended procedures, offer field-proven protocols, and establish a self-validating system of checks to maintain the integrity of this critical reference material.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of **Nonanal-d18** is the first step toward safe and effective handling. These characteristics dictate its behavior in the laboratory environment and influence the selection of appropriate storage and handling techniques.

Property	Value	Source(s)
Chemical Name	Nonanal-d18; 1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9, 9,9-octadecadeuteriononan-1-one	
Synonyms	Nonanaldehyde-d18, Aldehyde C9-d18, Pelargonaldehyde-d18	[8]
CAS Number	1466552-36-2	
Molecular Formula	C ₉ D ₁₈ O	[8]
Molecular Weight	160.35 g/mol	[8]
Appearance	Clear, colorless oil / Colorless to pale yellow liquid	[3][8]
Boiling Point	191 °C (for non-deuterated Nonanal)	[9]
Density	0.827 g/mL at 25 °C (for non-deuterated Nonanal)	[4][9]
Solubility	Insoluble in water; Soluble in alcohol, most fixed oils, mineral oil, propylene glycol.	[1][3][9]
Vapor Pressure	~0.26 mmHg at 25 °C (for non-deuterated Nonanal)	[4]

Comprehensive Hazard Analysis: A Deeper Look into the SDS

The Safety Data Sheet is the primary source of hazard information. However, a senior scientist must interpret this data to understand the risks associated with specific laboratory procedures. The hazards of **Nonanal-d18** are extrapolated from its non-deuterated form, Nonanal.

Health Hazards

Aldehydes are reactive organic compounds due to the polarized carbonyl group, making them irritants to skin, eyes, and the respiratory tract.^[7]^[10]

Hazard Classification	GHS Category	Rationale and Implications
Skin Irritation	Category 3 (Mild)	Causes mild skin irritation. ^[11] Prolonged or repeated contact should be avoided as it can lead to defatting of the skin and potential dermatitis.
Eye Irritation	Category 2A	Causes serious eye irritation. ^[10] Vapors and direct contact can cause redness, pain, and damage if not promptly addressed.
Respiratory Irritation	Category 3	May cause respiratory irritation. ^[10] Due to its volatility, inhalation of vapors can irritate the nose, throat, and lungs, leading to coughing and shortness of breath. ^[3]

Physicochemical Hazards

Hazard Classification	GHS Category	Rationale and Implications
Combustible Liquid	Category 4	Flash Point: 64 °C (147.2 °F). [4] As a combustible liquid, it does not ignite easily at ambient temperatures but can become a fire hazard if heated or near an ignition source.[11] [12] Vapors are heavier than air and can accumulate in low-lying areas, creating a risk of ignition.[1][10]

Environmental Hazards

Hazard Classification	GHS Category	Rationale and Implications
Chronic Aquatic Toxicity	Category 3	Harmful to aquatic life with long-lasting effects.[11][12][13] This classification underscores the critical need to prevent its release into the environment. Improper disposal can contaminate waterways and harm aquatic ecosystems.

Risk Mitigation and Safe Handling Protocols

A proactive approach to safety involves implementing robust controls that address the identified hazards.

Engineering Controls

The primary line of defense is to minimize exposure through proper laboratory design and equipment.

- Ventilation: All handling of **Nonanal-d18**, especially outside of a sealed container, must be conducted in a well-ventilated area, preferably within a chemical fume hood.[10] This is

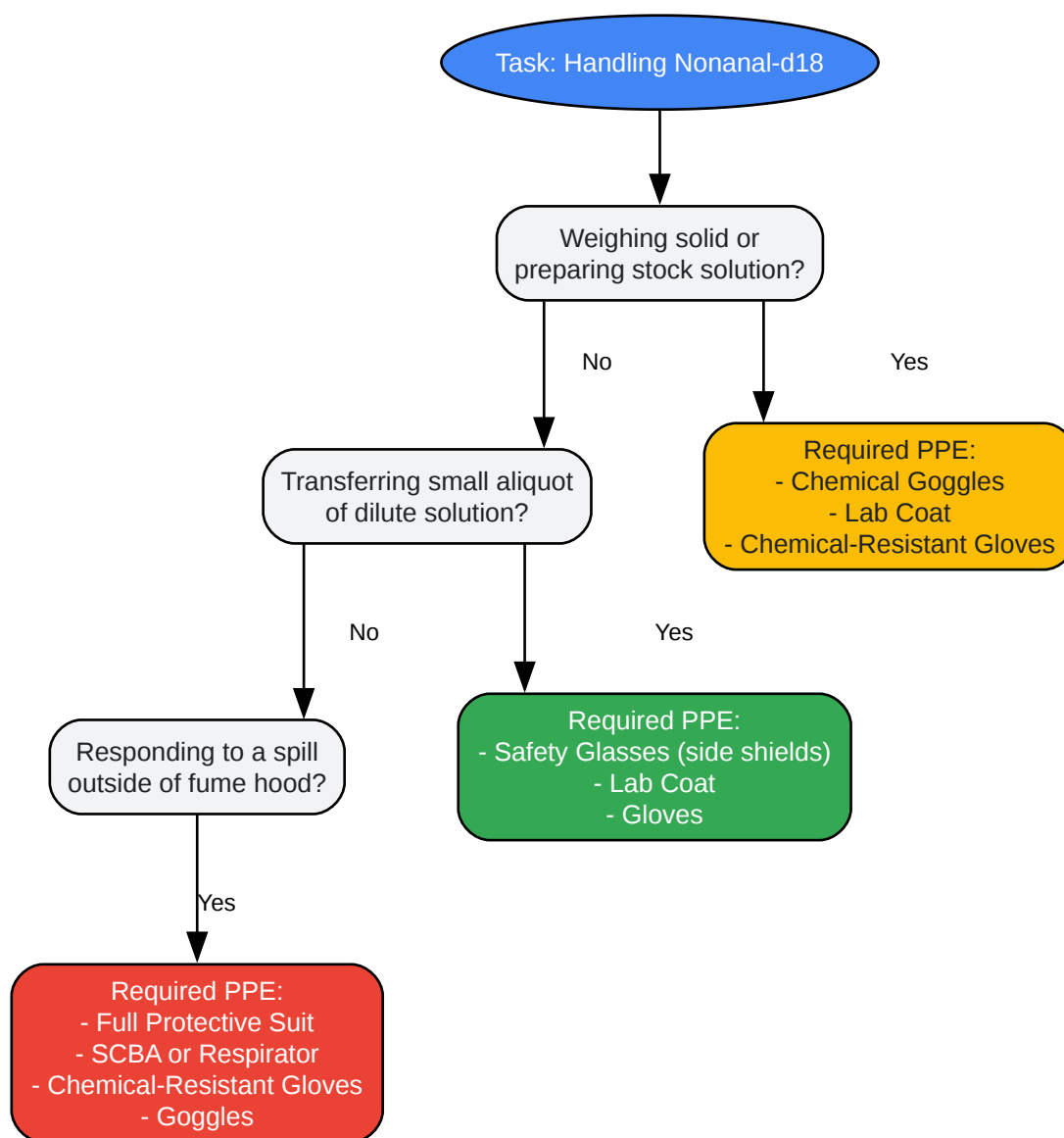
crucial to prevent the accumulation of vapors and minimize inhalation exposure. Use of explosion-proof ventilation is recommended where large quantities are handled.^[11]

- Safety Equipment: Ensure immediate access to eyewash stations and safety showers.^[13]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. Selection must be based on the specific task.

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles.^{[11][13]} A face shield may be required when handling larger quantities or when there is a significant splash risk.
- Hand Protection: Use chemical-resistant gloves (e.g., Nitrile, Neoprene).^[11] Inspect gloves for integrity before each use and change them immediately if contamination occurs.
- Skin and Body Protection: A lab coat is mandatory. For tasks with a higher risk of splashing, consider a chemically resistant apron.
- Respiratory Protection: Generally not required when working in a functional fume hood.^[11] If ventilation is insufficient or in the event of a large spill, a respirator with an appropriate organic vapor cartridge (e.g., type ABEK EN14387) should be used.^[4]



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*Caption: PPE selection workflow for handling **Nonanal-d18**.*

Protocol for Preparing a Stock Solution

This protocol is designed to preserve the integrity of the standard while ensuring user safety.

- Preparation: Before retrieving the standard from storage, prepare the workspace. Place a calibrated analytical balance inside the fume hood. Have the appropriate solvent (e.g., HPLC-grade acetonitrile or methanol), volumetric flasks, and pipettes ready.[6]

- **Equilibration:** Do not allow the sealed vial of **Nonanal-d18** to warm to room temperature before opening. Warming a volatile standard increases vapor pressure, leading to loss of material upon opening. Transfer the vial from the refrigerator/freezer to the fume hood just before use.
- **Grounding:** Ensure all equipment used is properly grounded to prevent static discharge, which can be an ignition source for combustible vapors.[\[11\]](#)
- **Weighing/Dispensing:** Quickly and carefully weigh the required amount of **Nonanal-d18** into a tared vessel or directly into the volumetric flask. If it is a liquid, use a calibrated micropipette. Minimize the time the primary container is open.
- **Dissolution:** Add the solvent to the volumetric flask, cap it securely, and mix thoroughly until the standard is fully dissolved.
- **Storage of Stock Solution:** Transfer the stock solution to a labeled, screw-cap amber glass vial with a PTFE-lined septum to protect it from light and prevent evaporation.[\[14\]](#) Store this solution under the appropriate conditions (see Section 4).

Storage and Stability Management

Volatile aldehydes are highly reactive and prone to degradation through oxidation and polymerization.[\[6\]](#) Proper storage is not just a safety measure; it is essential for maintaining the analytical validity of the reference standard.

Optimal Storage Conditions

- **Temperature:** Store neat **Nonanal-d18** and concentrated stock solutions at 4°C or, for longer-term stability, at -20°C.[\[6\]](#)[\[15\]](#) This minimizes evaporation and slows potential degradation reactions.
- **Atmosphere:** Store under an inert atmosphere (e.g., nitrogen or argon blanket) if possible, especially after the original seal has been broken.[\[11\]](#) This prevents oxidation of the aldehyde group.
- **Container:** Always store in the original, tightly sealed container.[\[13\]](#) If aliquoting, use amber glass vials with PTFE-lined caps to prevent light-induced degradation and analyte loss

through the container.^[14] Minimize headspace to reduce evaporation.

Protocol for Aliquoting and Long-Term Storage

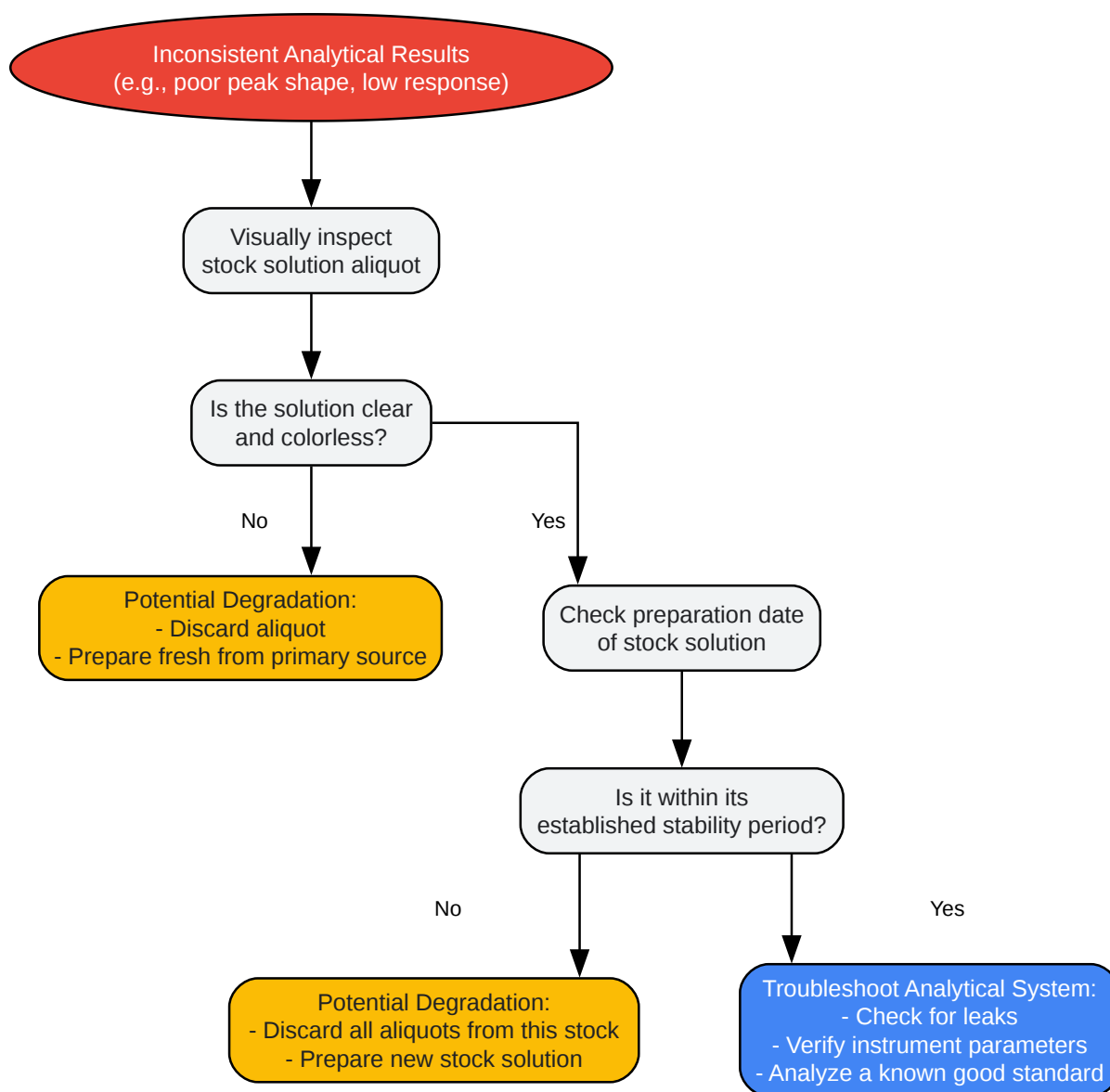
To prevent contamination of the primary source and degradation from repeated freeze-thaw cycles, it is best practice to create single-use aliquots.^[6]

- Follow the protocol for preparing a stock solution (Section 3.3).
- Immediately after preparation, dispense the stock solution into several smaller, appropriately sized amber vials.
- Flush the headspace of each vial with an inert gas before sealing.
- Label each aliquot clearly with the compound name, concentration, solvent, preparation date, and expiry date.
- Store the aliquots at -20°C.^[6] When needed, remove a single aliquot, allow it to come to temperature in a desiccator to prevent condensation, and use it for preparing working standards. Discard any unused portion of the aliquot.

Identifying Degradation

Degradation compromises results. Be vigilant for the following signs:^[6]

- Visual: Appearance of color, cloudiness, or precipitate (polymerization).
- Analytical: In a chromatographic analysis, degradation may appear as:
 - Reduced peak area or response for the standard.
 - The appearance of new, unexpected peaks.
 - A shift in retention time.
 - Poor peak shape (e.g., tailing or fronting).



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Caption: Decision tree for troubleshooting standard stability.

Emergency Procedures and Waste Disposal

Preparedness is key to mitigating the impact of an accidental exposure or release.

First Aid Measures

In the event of exposure, immediate action is crucial.

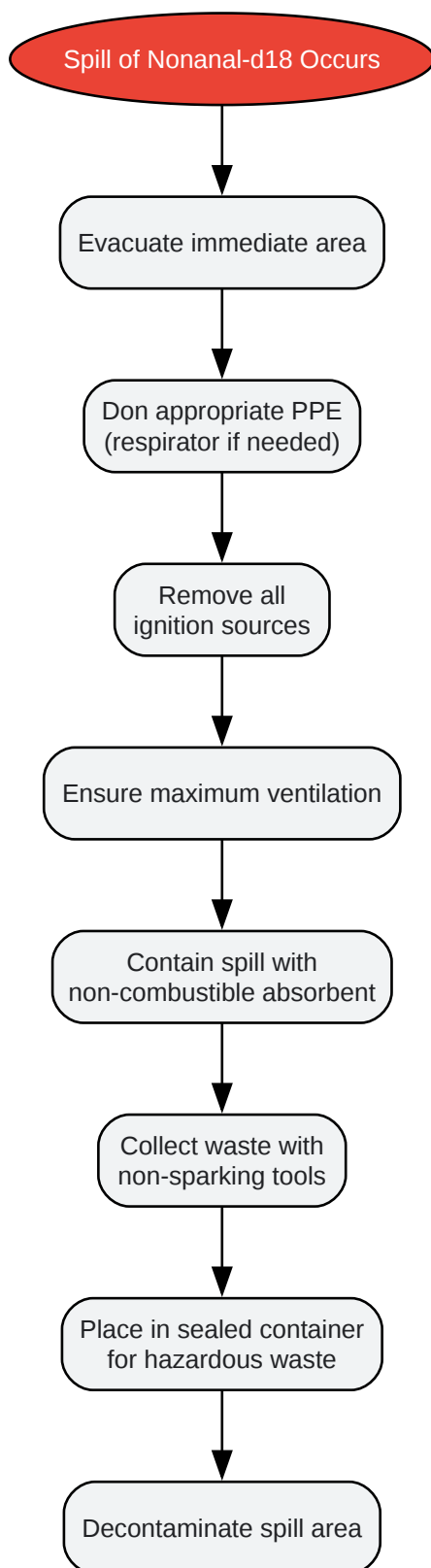
Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.	[10]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[10]

Accidental Release Response

A calm and systematic response to a spill is essential for safety.

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.

- Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[1\]](#)
[\[10\]](#)
- Contain: Prevent the spill from spreading or entering drains using a non-combustible absorbent material like vermiculite or dry sand.[\[11\]](#)
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[\[10\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident according to your institution's safety protocols.



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*Caption: Workflow for responding to a **Nonanal-d18** spill.*

Waste Disposal

All waste containing **Nonanal-d18**, including empty containers, contaminated absorbents, and unused solutions, must be treated as hazardous waste.[\[11\]](#)[\[13\]](#)

- Dispose of contents and containers at an approved waste disposal facility in accordance with all local, state, and federal regulations.[\[13\]](#)
- Do not allow the product to enter drains or waterways.[\[1\]](#)[\[12\]](#)
- Specialized chemical neutralizers for aldehydes, such as those containing sodium bisulfite, can render the waste non-hazardous, though this process must be validated and approved under institutional guidelines.[\[16\]](#)

Conclusion

The **Nonanal-d18** reference standard is a powerful tool for achieving accurate and reliable quantitative results in scientific research. However, its chemical nature as a volatile and reactive aldehyde necessitates a handling and management strategy built on a foundation of scientific understanding and safety. By moving beyond mere compliance and embracing the principles of risk assessment, engineering controls, proper PPE use, and vigilant stability monitoring, researchers can protect both themselves and the integrity of their data. This guide provides the technical framework and practical protocols to ensure that **Nonanal-d18** remains a reliable asset in the laboratory.

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